

# A Comparative Analysis of (n,p) Reactions on Stable Nickel Isotopes

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## Compound of Interest

Compound Name: Nickel-58

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A detailed examination of the neutron-induced proton emission cross-sections for  $^{58}\text{Ni}$ ,  $^{60}\text{Ni}$ ,  $^{61}\text{Ni}$ ,  $^{62}\text{Ni}$ , and  $^{64}\text{Ni}$ , providing researchers with comparative experimental data and standardized protocols.

This guide offers a comparative study of the (n,p) reaction cross-sections on five stable isotopes of Nickel:  $^{58}\text{Ni}$ ,  $^{60}\text{Ni}$ ,  $^{61}\text{Ni}$ ,  $^{62}\text{Ni}$ , and  $^{64}\text{Ni}$ . Nickel is a crucial structural material in nuclear fission and fusion technologies, making the understanding of neutron-induced reactions, such as the (n,p) reaction which contributes to hydrogen gas production and material damage, of paramount importance. This report compiles experimental data from various sources, outlines a generalized experimental protocol for measuring these cross-sections, and provides a visual representation of the experimental workflow.

## Data Presentation: (n,p) Reaction Cross-Sections

The following table summarizes experimentally measured cross-section values for (n,p) reactions on various Nickel isotopes at different neutron energies. The data has been compiled from multiple experimental studies to provide a comparative overview. It is important to note that experimental uncertainties and energy resolutions vary between different studies. For detailed uncertainty analysis, reference to the original publications is recommended.

| Neutron Energy (MeV) | $^{58}\text{Ni}(n,p)^{58}\text{C}$<br>o Cross-Section (mb) | $^{60}\text{Ni}(n,p)^{60}\text{C}$<br>o Cross-Section (mb) | $^{61}\text{Ni}(n,p)^{61}\text{C}$<br>o Cross-Section (mb) | $^{62}\text{Ni}(n,p)^{62}\text{C}$<br>o Cross-Section (mb) | $^{64}\text{Ni}(n,p)^{64}\text{C}$<br>o Cross-Section (mb) |
|----------------------|--|--|--|--|--|
| ~1-3                 | 1.06 MeV: -<br>[1] 1.86 MeV:<br>-[1] 2.24 MeV: ~150[2]     | -  | -  | -  | -  |
|                      | 2.85 MeV: -<br>[1] 3.77 MeV:<br>~300[2]                    |  |  |  |  |
| ~3-6                 | 3.7 MeV: -[3]<br>5.4 MeV: -[4]                             | -  | -  | -  | -  |
|                      |  |  |  |  |  |
| ~8-12                | 8 MeV: ~600[5] 10 MeV: ~500[5]                             | 8 MeV: ~100[5] 10 MeV: ~150[5]                             | -  | -  | -  |
|                      | 12 MeV: ~350[5]  | 12 MeV: ~100[5]  |  |  |  |
| ~14-15               | 14.54 MeV: 337.8 ± 14.7[6] 14.8 MeV: ~350[7]               | 14.8 MeV: ~80[7]   | 14.8 MeV: ~50[7][8]  | 14.8 MeV: ~25[7]   | 14.8 MeV: ~10[7]   |
|                      |  |  |  |  |  |
| ~18                  | 18 MeV: ~150[4]  | -  | -  | -  | -  |

Note: The values presented are indicative and have been extracted from graphical representations and textual mentions in the cited literature. For precise values and associated uncertainties, consulting the original research papers and the EXFOR database is essential. The EXFOR database is a comprehensive collection of experimental nuclear reaction data.[9][10][11]

## Experimental Protocols

The experimental determination of (n,p) reaction cross-sections for Nickel isotopes predominantly employs the activation technique followed by gamma-ray spectrometry. This method involves irradiating a Nickel sample with neutrons of a specific energy and then measuring the radioactivity of the resulting product nucleus.

## I. Sample Preparation

- **Target Material:** High-purity (typically >99.5%) foils of natural or isotopically enriched Nickel are used as target materials.[2][12] The thickness of the foils is carefully chosen to be thin enough to minimize neutron flux attenuation and self-absorption of the emitted gamma rays, yet thick enough to produce a measurable amount of the product isotope.
- **Encapsulation:** The Nickel foils are often sandwiched between monitor foils (e.g., Aluminum or Gold) and then wrapped in a material like Cadmium to absorb thermal neutrons if only fast neutron reactions are of interest. The entire stack is then sealed in a suitable container for irradiation.

## II. Neutron Irradiation

- **Neutron Source:** Monoenergetic or quasi-monoenergetic neutrons are typically produced using particle accelerators. Common reactions for generating neutrons in the MeV energy range include:
  - $^3\text{H}(\text{d},\text{n})^4\text{He}$  (D-T reaction): Produces neutrons around 14 MeV.[6]
  - $^2\text{H}(\text{d},\text{n})^3\text{He}$  (D-D reaction): Produces neutrons in the 2-6 MeV range.
  - $^7\text{Li}(\text{p},\text{n})^7\text{Be}$ : Can produce neutrons in a wide range of energies depending on the proton energy.[3][4][12]
- **Irradiation Procedure:** The prepared sample stack is placed at a specific angle (often 0 degrees) relative to the incident deuteron or proton beam, at a known distance from the neutron-producing target. The duration of the irradiation is carefully recorded and depends on the half-life of the product nucleus and the expected cross-section.
- **Neutron Flux Determination:** The neutron flux at the sample position is crucial for calculating the absolute cross-section. This is determined by measuring the activity of a standard

monitor reaction with a well-known cross-section, such as  $^{27}\text{Al}(n,\alpha)^{24}\text{Na}$  or  $^{197}\text{Au}(n,2n)^{196}\text{Au}$ .  
[6]

### III. Gamma-Ray Spectrometry

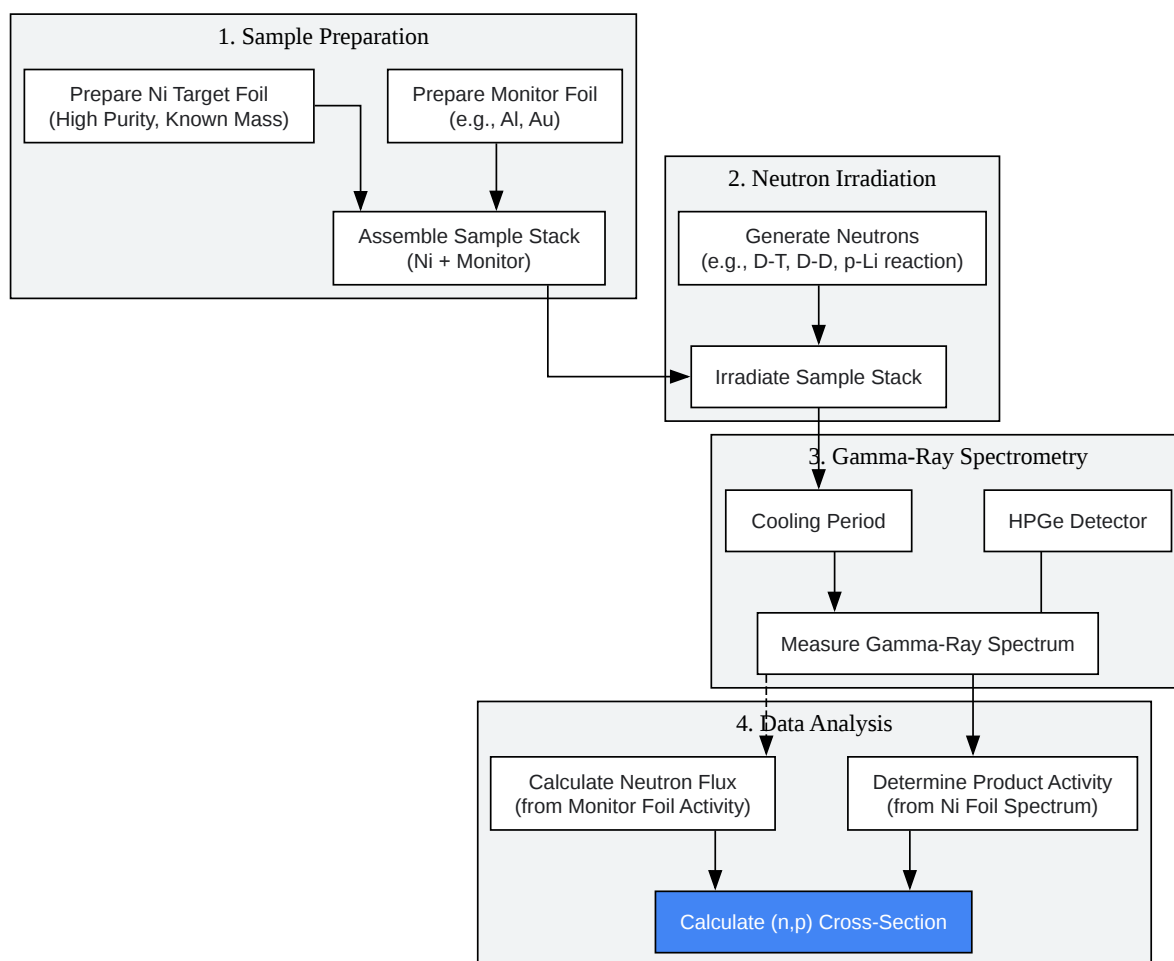
- **Detection System:** After a suitable cooling period to allow for the decay of short-lived interfering radionuclides, the irradiated sample is placed in front of a high-purity germanium (HPGe) detector to measure the characteristic gamma rays emitted from the decay of the product nucleus (e.g.,  $^{58}\text{Co}$  from the  $^{58}\text{Ni}(n,p)$  reaction). The HPGe detector is chosen for its excellent energy resolution.[6]
- **Efficiency Calibration:** The absolute efficiency of the HPGe detector at the specific gamma-ray energies of interest is determined using calibrated radioactive sources (e.g.,  $^{152}\text{Eu}$ ,  $^{133}\text{Ba}$ ) with well-known activities and gamma-ray emission probabilities.[6]
- **Data Acquisition and Analysis:** The gamma-ray spectrum is acquired for a predetermined time. The net peak area of the characteristic gamma-ray is determined by subtracting the background.

### IV. Cross-Section Calculation

The reaction cross-section ( $\sigma$ ) is calculated using the activation formula, which relates the measured activity of the product nucleus to the neutron flux, the number of target nuclei, the irradiation and decay times, and the nuclear decay data (half-life and gamma-ray intensity) of the product. Corrections are applied for factors such as gamma-ray self-absorption, coincidence summing effects, and fluctuations in the neutron flux during irradiation.[12]

### Mandatory Visualization

The following diagram illustrates the generalized experimental workflow for the measurement of (n,p) reaction cross-sections using the activation technique.



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Caption: Experimental workflow for (n,p) cross-section measurement.

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